

Personal protective equipment for handling 2-Nitrophenethyl alcohol

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Compound of Interest

Compound Name: 2-Nitrophenethyl alcohol

Cat. No.: B7800951

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Essential Safety and Handling Guide for 2-Nitrophenethyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-Nitrophenethyl alcohol**. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact. As Senior Application Scientists, our goal is to empower you with the knowledge to handle this chemical with the utmost confidence and safety, providing value that extends beyond the product itself.

Understanding the Hazard: A Proactive Approach to Safety

2-Nitrophenethyl alcohol (CAS RN 15121-84-3) is an aromatic nitro compound and an alcohol, presenting a specific combination of hazards that demand careful and informed handling.^{[1][2]} A thorough understanding of its properties is the foundation of a safe experimental workflow.

Hazard Identification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Nitrophenethyl alcohol** is classified as:

- Harmful if swallowed (Acute toxicity, oral)^[1]

- Causes skin irritation[1]
- Causes serious eye irritation[1]

While flash point data is not consistently available, it is considered probably combustible.[1][3]
[4] Like other nitrated organic compounds, it may emit toxic vapors of nitrogen oxides (NOx) when heated to decomposition.[2][3]

Hazard Classification	GHS Category	Potential Effects
Acute Toxicity, Oral	Category 4	Harmful if ingested.
Skin Corrosion/Irritation	Category 2	Causes irritation upon skin contact.
Serious Eye Damage/Irritation	Category 2A	Causes serious irritation upon eye contact.
Flammability	Combustible Liquid	May ignite if heated.

Personal Protective Equipment (PPE): Your First Line of Defense

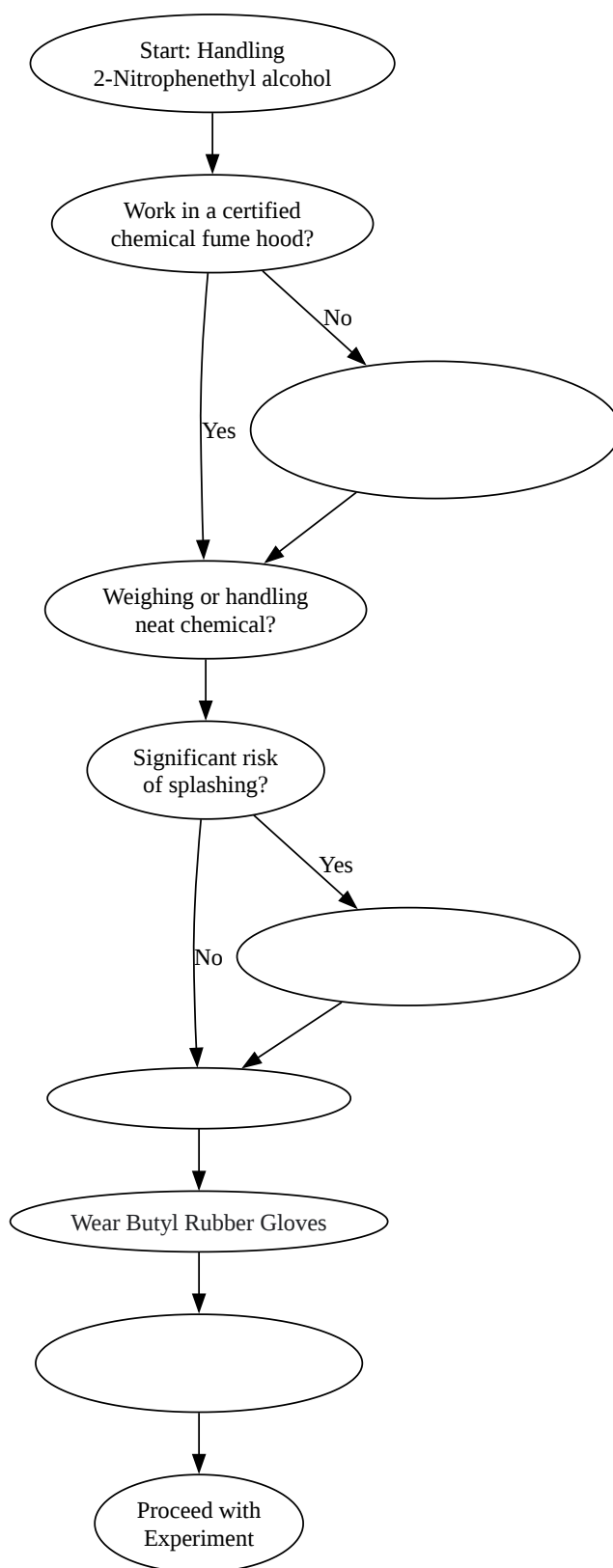
A multi-layered approach to safety, combining engineering controls with appropriate Personal Protective Equipment (PPE), is mandatory when handling **2-Nitrophenethyl alcohol**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Core PPE Requirements

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to ANSI Z87.1 or equivalent standards. They provide essential protection against splashes and accidental contact.
Face Protection	Face Shield	Recommended in addition to safety goggles when there is a significant risk of splashing or when handling larger quantities.
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are recommended for handling aromatic nitro compounds and alcohols. ^[5] Nitrile gloves may offer some protection for incidental contact, but their resistance to alcohols can be poor. ^{[2][6]} Always inspect gloves for integrity before each use and change them immediately upon contamination.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to protect against splashes and spills.
Respiratory Protection	Air-Purifying Respirator	For weighing or handling the neat chemical outside of a fume hood, a NIOSH-approved half-mask or full-facepiece respirator with organic vapor

(OV) cartridges is required.^[1]

If particulates may be generated, a combination OV/P100 cartridge should be used.



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Operational Plan for Safe Handling

A systematic and proactive approach is crucial when working with **2-Nitrophenethyl alcohol** to minimize exposure and prevent accidents.

Preparation and Engineering Controls

- **Chemical Fume Hood:** All handling of **2-Nitrophenethyl alcohol**, especially weighing and transfers of the neat material, must occur within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- **Spill Kit:** Have a spill kit readily available that is appropriate for organic chemicals. This should include absorbent materials, such as vermiculite or sand, and designated waste containers.

Experimental Procedures

- **Labeling:** Keep all containers with **2-Nitrophenethyl alcohol** clearly and accurately labeled with the chemical name and appropriate hazard warnings.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes. Do not eat, drink, or smoke in the laboratory.
- **Hand Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
- **Storage:** Store **2-Nitrophenethyl alcohol** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
The National Toxicology Program recommends storing this material in a refrigerator.[\[1\]](#)

Spill and Emergency Procedures

In the event of a spill or accidental exposure, a swift and informed response is critical.

Spill Management Protocol

- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is within a fume hood, keep the hood running.
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- **Contain and Absorb:** For a liquid spill, use an absorbent material like vermiculite or sand to contain and absorb the chemical. Avoid using combustible materials like paper towels as the primary absorbent.
- **Collect Waste:** Carefully collect the absorbed material and any contaminated items into a labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a 60-70% ethanol solution followed by soap and water.^{[1][4]} Collect all cleaning materials for disposal as hazardous waste.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

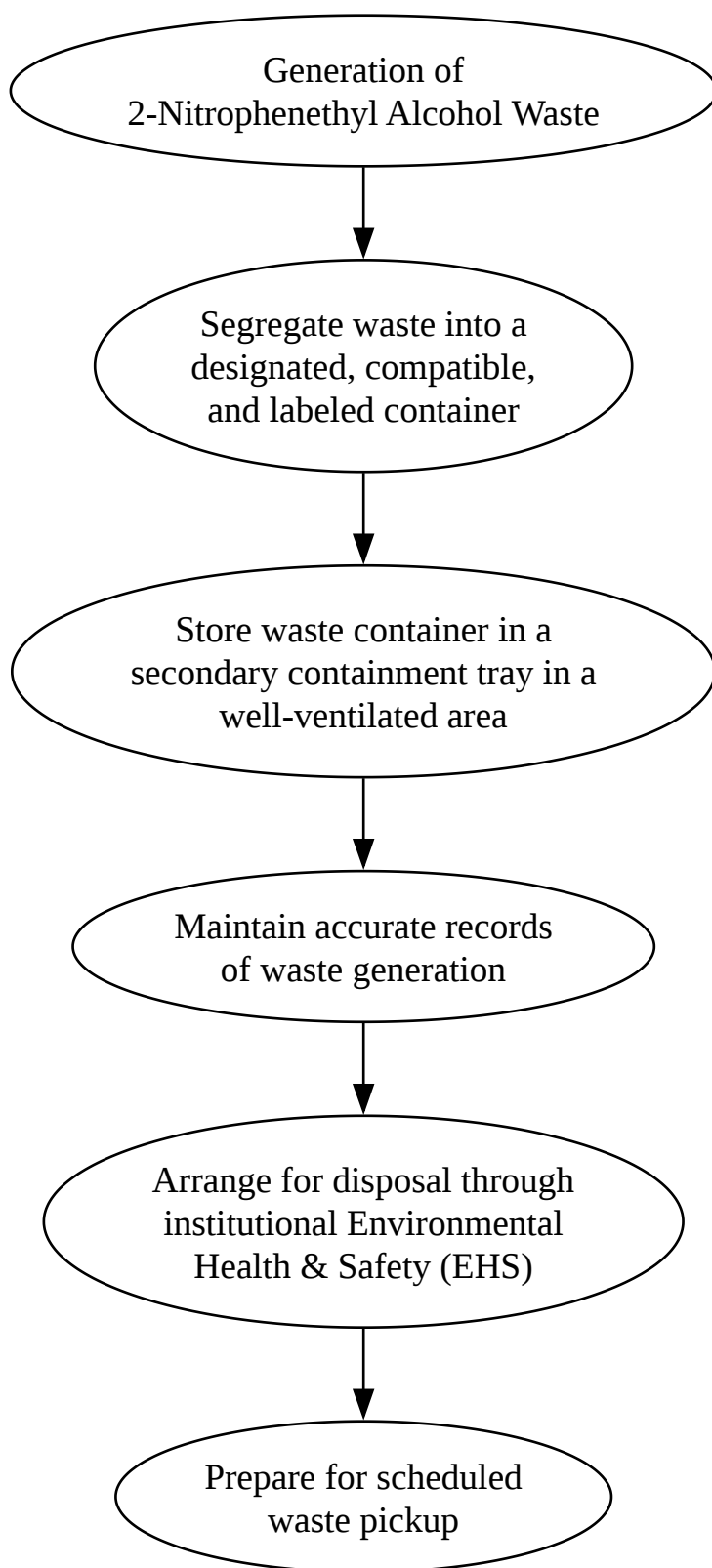
Disposal Plan: Responsible Chemical Waste Management

Proper disposal of **2-Nitrophenethyl alcohol** and its associated waste is a critical component of laboratory safety and environmental responsibility. All chemical waste must be handled in

accordance with local, state, and federal regulations.

Waste Segregation and Collection

- **Designated Waste Container:** Collect all waste containing **2-Nitrophenethyl alcohol**, including unused product, reaction residues, and contaminated materials (e.g., gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
- **Container Compatibility:** The waste container must be made of a material compatible with organic solvents and nitro compounds. A high-density polyethylene (HDPE) or glass container is generally suitable.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name "**2-Nitrophenethyl alcohol**" and any other components of the waste stream.



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Step-by-Step Disposal Procedure

- **Collection:** At the point of generation, carefully transfer the waste into the designated hazardous waste container. Avoid overfilling the container; a good rule of thumb is to fill it to no more than 80% of its capacity.
- **Storage:** Store the sealed waste container in a secondary containment tray in a well-ventilated area, away from heat and sources of ignition. This storage area should be clearly marked as a hazardous waste accumulation area.
- **Documentation:** Maintain a log of the waste being added to the container, including the date, amount, and chemical composition.
- **Disposal Request:** When the container is full or has reached the designated accumulation time limit set by your institution, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Never dispose of **2-Nitrophenethyl alcohol** down the drain.[7]

By adhering to these detailed protocols, you can confidently and safely handle **2-Nitrophenethyl alcohol**, ensuring the integrity of your research and the well-being of yourself and your colleagues.

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